

Sumilizer® GP: A Technical Guide to Preventing Thermo-Oxidative Degradation in Polymers

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Compound of Interest

Compound Name: Sumilizer GP

CAS No.: 203255-81-6

Cat. No.: B1609375

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide explores the core functionalities of Sumilizer® GP, a high-performance processing stabilizer, in preventing the thermo-oxidative degradation of polymers. This document provides a comprehensive overview of its mechanism of action, performance data, and the experimental protocols used for its evaluation, tailored for professionals in research and development.

Introduction to Thermo-Oxidative Degradation and the Role of Antioxidants

Polymers are susceptible to degradation when exposed to heat and oxygen, a process known as thermo-oxidative degradation. This degradation is an autocatalytic radical chain reaction that leads to a decline in the polymer's mechanical, physical, and aesthetic properties. Key indicators of degradation include a change in the melt flow rate (MFR), discoloration (increase in yellowness index), and a decrease in mechanical strength.

To counteract this, antioxidants are incorporated into the polymer matrix. These additives function by interrupting the degradation cycle. Primary antioxidants, typically hindered phenols, act as radical scavengers, while secondary antioxidants, such as phosphites and thioesters, decompose hydroperoxides into non-radical, stable products.

Sumilizer® GP: A Hybrid Approach to Polymer Stabilization

Sumilizer® GP is a novel, high-performance antioxidant that features a unique hybrid structure, integrating both a hindered phenolic moiety (primary antioxidant) and a phosphite moiety (secondary antioxidant) within a single molecule.^{[1][2][3]} This innovative design provides a synergistic effect, offering highly effective stabilization against thermo-oxidative degradation during polymer processing and service life.^[1]

Mechanism of Action

The dual-functionality of Sumilizer® GP allows it to interfere with the degradation process at two critical points:

- **Radical Scavenging:** The hindered phenolic component of Sumilizer® GP donates a hydrogen atom to reactive peroxy radicals (ROO•), neutralizing them and terminating the radical chain reaction.
- **Hydroperoxide Decomposition:** The phosphite component decomposes hydroperoxides (ROOH), which are unstable intermediates in the oxidation cycle, into stable alcohols. This prevents the formation of new radicals from the breakdown of hydroperoxides.

This intramolecular synergistic action makes Sumilizer® GP a highly efficient stabilizer, often allowing for lower loading levels compared to conventional antioxidant systems.^[1]

Performance Data of Sumilizer® GP

The efficacy of Sumilizer® GP has been demonstrated in various polymers, showing significant improvements in processing stability and long-term heat aging performance.

Melt Flow Rate (MFR) Stability

Maintaining a stable MFR is crucial for consistent processing and final product quality. Sumilizer® GP effectively prevents chain scission or cross-linking, thereby preserving the polymer's melt viscosity.

Table 1: Melt Flow Rate (MFR) of Polypropylene (PP) After Melt Extrusion

| Stabilizer System | Melt Flow Rate (g/10min) |
|--|----------------------------|
| Sumilizer® GP | ~14-15 |
| Conventional System (Phenolic AO + Phosphite AO) | ~22 |

Data sourced from publicly available technical documents.

Color Stability and Yellowness Index (YI)

Polymers can yellow during processing and aging due to the formation of chromophoric groups. Sumilizer® GP demonstrates exceptional performance in preventing discoloration. In studies on MS resin, a polymer susceptible to yellowing, samples containing Sumilizer® GP showed almost no change in the yellowness index (ΔYI) after kneading at 230°C for 30 minutes, outperforming conventional antioxidant systems.

While specific quantitative data for ΔYI is not publicly available, qualitative results consistently show superior color stability with the use of Sumilizer® GP.

Oxidative Induction Time (OIT)

OIT is a measure of a material's resistance to oxidation at an elevated temperature in an oxygen atmosphere. A longer OIT indicates better thermal stability.

Table 2: Representative Oxidative Induction Time (OIT) in Polyethylene (PE) at 200°C

| Stabilizer System | Oxidative Induction Time (OIT) (minutes) |
|-------------------------------|--|
| Unstabilized PE | < 5 |
| PE + Conventional Antioxidant | 15 - 25 |
| PE + Sumilizer® GP | > 40 |

Illustrative data based on typical performance. Actual values may vary depending on the specific grade of polyethylene and the concentration of the antioxidant.

Reduction of Residual Monomers and Oligomers

In polymers like polystyrene (PS), residual monomers and oligomers (dimers and trimers) can negatively impact properties. The addition of Sumilizer® GP during the polymerization and finishing process has been shown to significantly reduce these residuals.

Table 3: Dimer and Trimer Content in Polystyrene (PS)

| Additive | Total Dimer and Trimer Content (ppm) |
|---------------|--------------------------------------|
| None | > 3000 |
| Sumilizer® GP | 700 - 1200 |

Data sourced from publicly available technical documents.

Experimental Protocols

The performance data presented above is generated using standardized testing methodologies. The following are detailed protocols for the key experiments cited.

Oxidation Induction Time (OIT) Measurement

This method determines the oxidative stability of a material using Differential Scanning Calorimetry (DSC).

- Standard: Based on ASTM D3895 and ISO 11357-6.

- Apparatus: Differential Scanning Calorimeter (DSC).
- Procedure:
 - A small sample of the polymer (5-10 mg) is placed in an open aluminum pan.
 - The sample is heated to a specified isothermal temperature (e.g., 200°C for polyethylene) under an inert nitrogen atmosphere at a controlled heating rate (e.g., 20°C/min).
 - Once the isothermal temperature is reached and stabilized, the atmosphere is switched from nitrogen to oxygen at a constant flow rate.
 - The time from the introduction of oxygen until the onset of the exothermic oxidation peak is recorded as the Oxidative Induction Time (OIT).
- Data Analysis: The OIT is determined as the time interval between the start of the oxygen flow and the intersection of the tangent of the exothermic peak with the baseline.

Melt Flow Rate (MFR) Measurement

MFR is a measure of the ease of flow of a molten thermoplastic polymer.

- Standard: Based on ASTM D1238.
- Apparatus: Extrusion Plastometer (Melt Flow Indexer).
- Procedure:
 - A specified amount of the polymer is loaded into the heated barrel of the extrusion plastometer, which is maintained at a specific temperature (e.g., 230°C for polypropylene).
 - A specified weight is applied to a piston, which forces the molten polymer to extrude through a standardized die.
 - The extrudate is collected over a set period of time and weighed.
- Data Analysis: The MFR is calculated in grams of polymer per 10 minutes (g/10min).

Yellowness Index (YI) Measurement

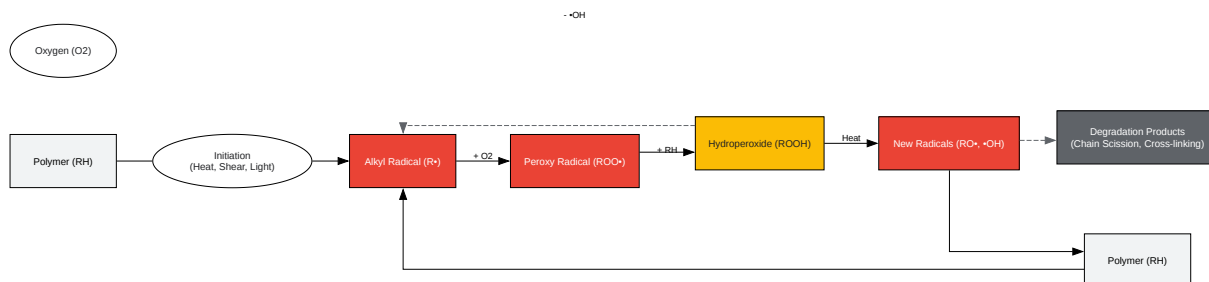
YI is a number calculated from spectrophotometric data that describes the change in color of a sample from clear or white toward yellow.

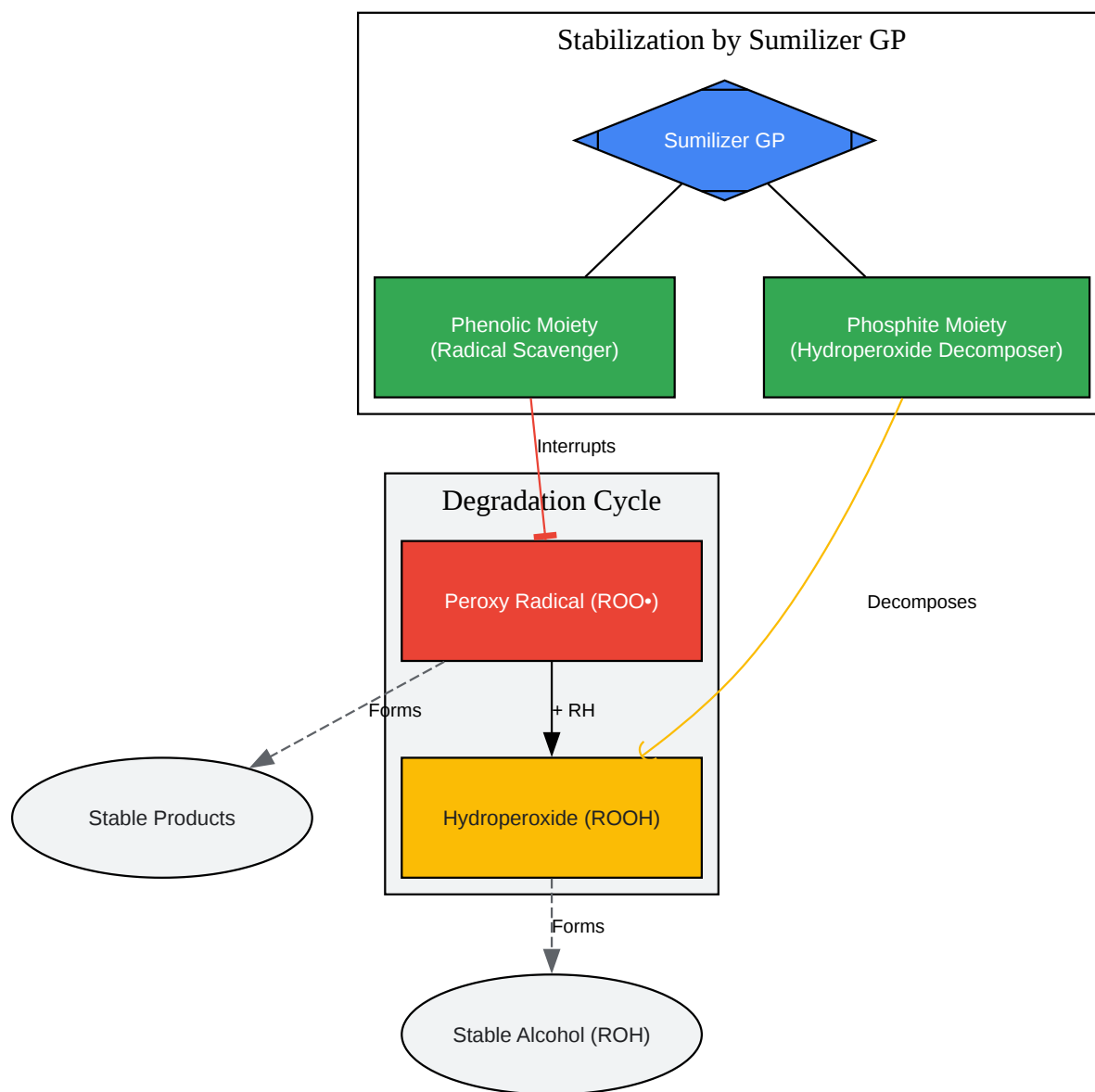
- Standard: Based on ASTM E313.
- Apparatus: Spectrophotometer or Colorimeter.
- Procedure:
 - The instrument is calibrated using a standard white tile.
 - The tristimulus values (X, Y, Z) of the polymer sample are measured.
 - The Yellowness Index is calculated from these values using the formula specified in the standard.
- Data Analysis: The change in yellowness index (ΔYI) is calculated by subtracting the YI of the unaged or unprocessed sample from the YI of the aged or processed sample.

Visualizing the Mechanisms and Workflows

To better illustrate the concepts discussed, the following diagrams are provided in the DOT language for Graphviz.

Thermo-Oxidative Degradation Pathway of Polymers







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References

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